

Application Notes and Protocols: Preparation and Handling of 1-Amino-4-hydroxyanthraquinone Solutions

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Compound of Interest

Compound Name: 1-Amino-4-hydroxyanthraquinone

Cat. No.: B1669015

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Introduction

1-Amino-4-hydroxyanthraquinone (CAS No: 116-85-8), also known as Disperse Red 15, is an anthraquinone-based compound widely used as a red dye and fluorescent indicator.^{[1][2]} Its chemical structure allows for applications in various fields, including dye manufacturing, biological staining, and as an intermediate for the synthesis of other complex molecules.^{[3][4]} Proper preparation of its solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for the preparation, handling, and storage of **1-Amino-4-hydroxyanthraquinone** solutions for laboratory use.

Physicochemical and Safety Data

Handling **1-Amino-4-hydroxyanthraquinone** requires adherence to strict safety protocols due to its potential hazards. It is considered a possible cancer hazard based on animal data and can produce toxic nitrogen oxide fumes upon combustion.^{[5][6]} Always handle the compound in a well-ventilated area or chemical fume hood, wearing appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.^[6]

Table 1: Physicochemical Properties of **1-Amino-4-hydroxyanthraquinone**

Property	Value	Reference
CAS Number	116-85-8	
Molecular Formula	C ₁₄ H ₉ NO ₃	
Molecular Weight	239.23 g/mol	[7]
Appearance	Deep purple to dark brown or red crystalline powder	[5]
Melting Point	216 °C	[5]
Boiling Point	510.8 ± 50.0 °C at 760 mmHg	[5]
Density	1.5 ± 0.1 g/cm ³	[5]

| Purity | ≥96% | |

Table 2: Solubility Profile

Solvent	Solubility	Reference
Water	Soluble	[5]
Ethanol	Soluble	[5][8]
Acetone	Soluble	[5]
Benzene	Soluble	[5]

| Water-Amide Mixtures | Solubility is higher than in water alone and is dependent on the amide:water ratio and temperature.[9][10] |[9][10] |

Protocols for Solution Preparation

The following protocols outline the steps for preparing stock and working solutions of **1-Amino-4-hydroxyanthraquinone**.

Organic solvents like DMSO or ethanol are commonly used to prepare stock solutions for biological experiments due to the compound's good solubility.

Materials:

- **1-Amino-4-hydroxyanthraquinone** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (ACS grade or higher)
- Calibrated analytical balance
- Spatula and weighing paper/boat
- Appropriate volumetric flask (e.g., 10 mL)
- Vortex mixer and/or sonicator
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat

Methodology:

- Calculate Required Mass: To prepare 10 mL of a 10 mM solution, calculate the mass of the compound needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 239.23 \text{ g/mol} = 0.00239 \text{ g} = 2.39 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh out 2.39 mg of **1-Amino-4-hydroxyanthraquinone** powder using an analytical balance.
- Dissolution: Transfer the weighed powder to the 10 mL volumetric flask. Add approximately 7-8 mL of the chosen solvent (DMSO or Ethanol).
- Mixing: Cap the flask and vortex thoroughly. If the powder does not dissolve completely, use a bath sonicator for 5-10 minutes until the solution is clear and homogenous.
- Final Volume Adjustment: Once fully dissolved, add the solvent to the 10 mL mark on the volumetric flask. Invert the flask several times to ensure the solution is uniformly mixed.

- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes (e.g., amber vials). Store at -20°C, protected from light.^[1] In solvent, the compound is stable for up to 1 month at -20°C or 6 months at -80°C.^[1]

This protocol describes the dilution of the organic stock solution into an aqueous buffer for final experimental use.

Materials:

- 10 mM **1-Amino-4-hydroxyanthraquinone** stock solution (from Protocol 1)
- Aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), Tris-HCl)
- Sterile conical tubes or appropriate containers
- Micropipettes

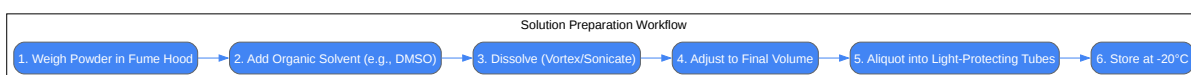
Methodology:

- Thaw Stock Solution: Remove an aliquot of the 10 mM stock solution from the -20°C freezer and allow it to thaw completely at room temperature.
- Dilution Calculation: Determine the volume of stock solution needed to achieve the desired final concentration in your aqueous buffer. For example, to prepare 1 mL of a 10 µM working solution:
 - $M_1V_1 = M_2V_2$
 - $(10,000\ \mu\text{M}) \times V_1 = (10\ \mu\text{M}) \times (1000\ \mu\text{L})$
 - $V_1 = 1\ \mu\text{L}$
- Preparation: Add 999 µL of the desired aqueous buffer to a sterile tube. Add 1 µL of the 10 mM stock solution.
- Mixing: Vortex the tube gently to ensure complete mixing.

- Usage: Use the freshly prepared working solution immediately. Do not store aqueous working solutions for extended periods, as the compound may precipitate out of solution. Perform a visual check for any precipitation before use.

Visualized Workflows

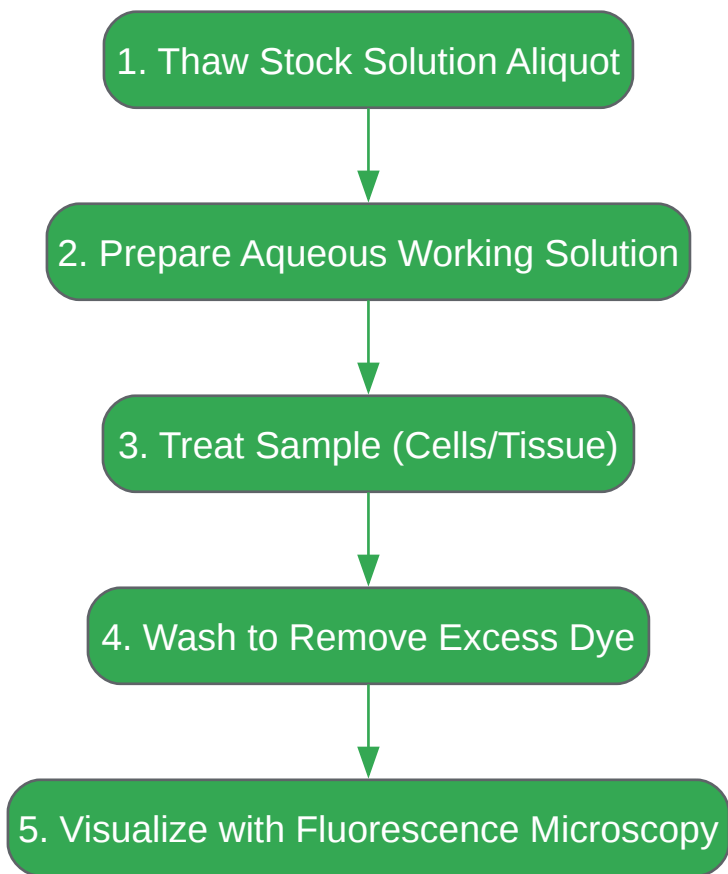
The following diagrams illustrate key workflows for handling and using **1-Amino-4-hydroxyanthraquinone** solutions.



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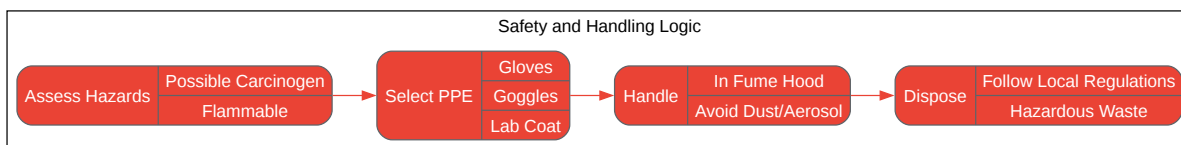
Caption: Workflow for preparing a stock solution.

General Experimental Workflow (Fluorescence Staining)



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Caption: General workflow for a fluorescence staining experiment.



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Caption: Logical flow for safe handling and disposal.

Stability and Storage

- Solid Form: The powder should be stored in a cool, dry, well-ventilated area away from fire and heat sources, and incompatible materials.[11] The packaging should be kept sealed.[11]
- Stock Solutions: As recommended, store stock solutions in organic solvents at -20°C or -80°C in tightly sealed, light-protected aliquots to minimize freeze-thaw cycles.[1]
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[6][11] The compound is stable under normal, recommended storage conditions.[6]

Waste Disposal

All waste containing **1-Amino-4-hydroxyanthraquinone**, including empty containers, contaminated labware, and unused solutions, should be treated as hazardous chemical waste.[6] Disposal must be carried out in accordance with local, regional, and national environmental regulations.[6] Do not release into the environment.[11]

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